

Kinase Selectivity Profile of NVP-ADW742

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Compound Focus: Nvp-adw742

CAS No.: 475488-23-4

Cat. No.: S548342

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Kinase Target	IC ₅₀ / Inhibition	Experimental Context	Selectivity vs. IGF-1R	PMID / Source
IGF-1R	0.17 - 0.18 μ M	Cellular autophosphorylation assays [1] [2] [3]	Reference	15050914 [1]
Insulin Receptor (InsR)	2.8 μ M [1] [3]	Cellular assays [1] [3]	>16-fold less potent [1] [2]	15050914 [1]
HER2	>10 μ M (minimal activity) [1] [2]	Not specified in assays [1]	>58-fold less potent	15050914 [1]
PDGFR	>10 μ M (minimal activity) [1] [2]	Not specified in assays [1]	>58-fold less potent	15050914 [1]
VEGFR-2	>10 μ M (minimal activity) [1] [2]	Not specified in assays [1]	>58-fold less potent	15050914 [1]
Bcr-Abl	>10 μ M (minimal activity) [1]	Not specified in assays [1]	>58-fold less potent	15050914 [1]
c-Kit	>5 μ M (minimal activity) [1] [2]	Not specified in assays [1]	>29-fold less potent	15050914 [1]

Key Experimental Protocols

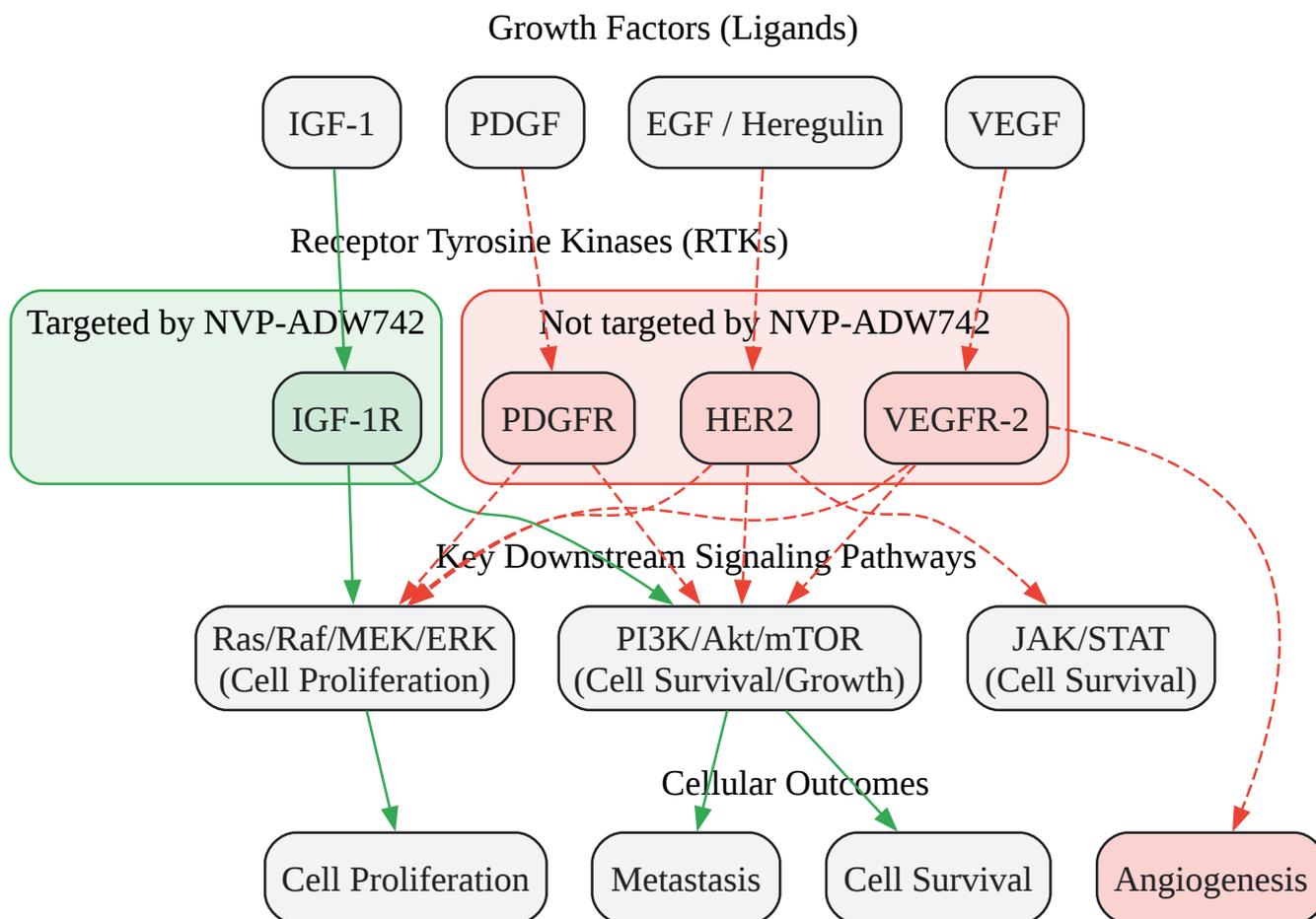
The primary data on **NVP-ADW742**'s activity comes from well-established cellular kinase assays.

- **Cellular Kinase Activity (Capture ELISA):** This method assessed IGF-1R inhibition [1]. Cells were starved, treated with **NVP-ADW742**, and stimulated with IGF-I. After cell lysis, IGF-1R was captured by specific antibodies, and phosphorylated tyrosine residues were detected using an anti-phosphotyrosine antibody with a luminescent substrate [1].
- **Cell Proliferation/Viability (MTT) Assay:** This method determined the antiproliferative effects [1]. Tumor cell lines were exposed to **NVP-ADW742** for 48-72 hours, and cell survival was measured using MTT assay [1].

Biological Context and Significance

To understand the specific role of **NVP-ADW742**, it helps to see where its target, IGF-1R, fits into the broader network of cancer signaling pathways. The diagram below illustrates this context.

Growth Factor Signaling Pathways in Cancer



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NVP-ADW742's high selectivity is a key characteristic for a research tool. Its minimal activity on VEGFR-2 and PDGFR means it does not directly inhibit tumor angiogenesis, and its lack of action on HER2 means it is not suitable for HER2-driven cancers [1] [2]. This clean profile helps researchers isolate the specific biological effects of IGF-1R inhibition without confounding off-target effects.

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References

1. NVP-ADW742 | 99.73%(HPLC) | In Stock | IGF-1R inhibitor [selleckchem.com]
2. APEX BIO - NVP-ADW742|Selective IGF-1R inhibitor|CAS# 475488-23-4 [apexbt.com]
3. NVP-ADW742 - IGF-1R Inhibitor [medchemexpress.com]

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